

Personal protective equipment for handling NSC624206

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Compound of Interest

Compound Name: NSC624206

Cat. No.: B7983931

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Essential Safety and Handling Guide for NSC624206

This guide provides immediate safety, operational, and disposal protocols for researchers, scientists, and drug development professionals handling **NSC624206**. The following procedures are designed to ensure a safe laboratory environment and proper management of this chemical compound.

Chemical and Physical Properties

A summary of the key quantitative data for **NSC624206** is presented below for easy reference.

Property	Value	Source
Molecular Weight	410.51 g/mol	[1][2]
Formula	C ₁₉ H ₃₂ ClNS ₂ ·HCl	[1]
CAS Number	13116-77-3	
Purity	≥98%	
Solubility	Soluble to 50 mM in DMSO and to 20 mM in ethanol	
Storage	Store at -20°C	

Personal Protective Equipment (PPE)

To ensure personal safety when handling **NSC624206**, the following personal protective equipment is required.

- Eye Protection: Use appropriate safety glasses.
- Hand Protection: Use appropriate chemical-resistant gloves that meet the BS EN 374:2003 standard. Inspect gloves before use and wash hands thoroughly after handling.
- Body Protection: Wear appropriate protective clothing.
- Respiratory Protection: If a risk assessment indicates it is necessary, use a suitable respirator.

Handling and Disposal Protocols

Safe Handling Procedures:

- Engineering Controls: Always handle **NSC624206** in a chemical fume hood with an independent air supply system to avoid inhalation. Ensure the work area is well-ventilated.
- Avoiding Contact: Take measures to prevent contact with eyes, skin, and clothing. Avoid the formation of dust and aerosols.
- Ignition Sources: Keep the compound away from sources of ignition.
- Exposure: Avoid prolonged or repeated exposure to the substance.

First Aid Measures:

- General Advice: In case of exposure, consult a doctor and provide them with the safety data sheet.
- Inhalation: Move the individual to fresh air and monitor their breathing. If breathing is difficult, administer oxygen. If breathing stops, provide artificial respiration. Seek medical attention.

- Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove and wash contaminated clothing before reuse. Consult a doctor.
- Eye Contact: Flush the eyes with plenty of water for at least 15 minutes and seek medical advice.
- Ingestion: Rinse the mouth with water.

Spill Management:

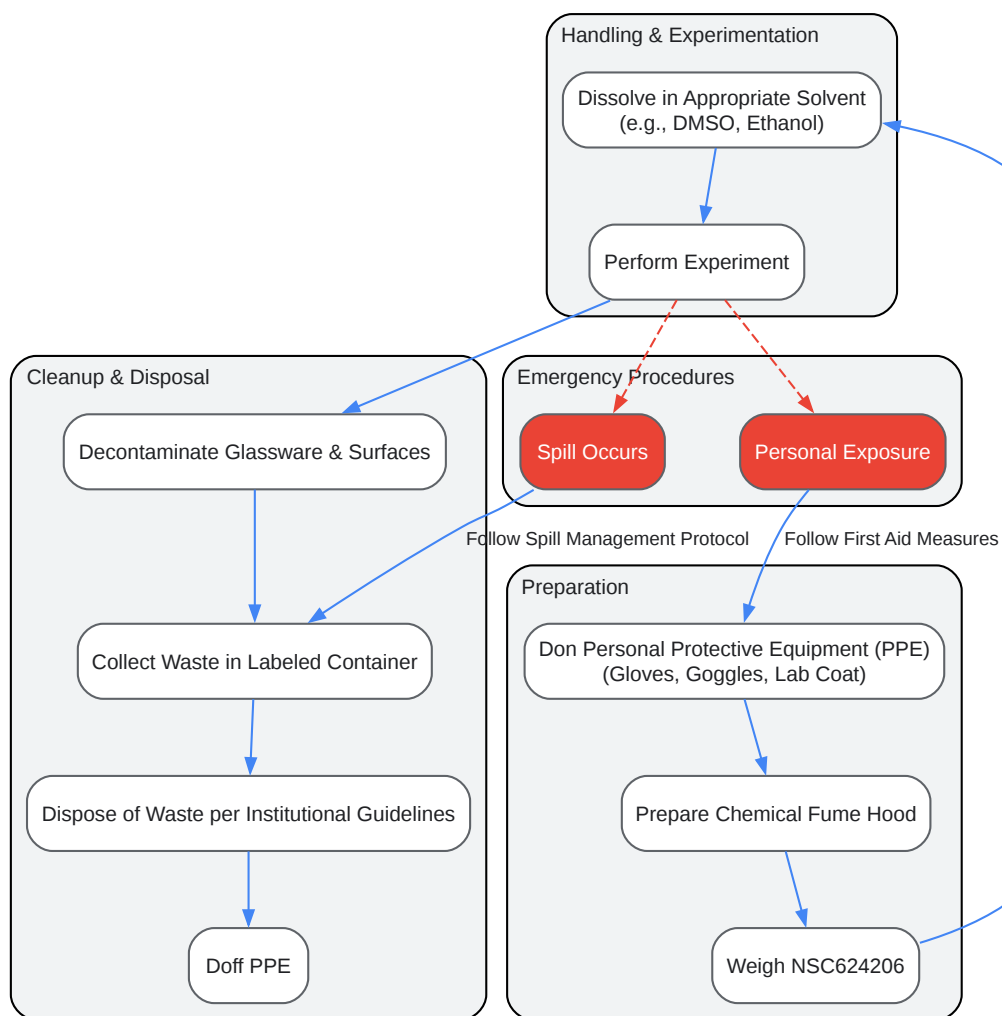
- Precaution: Do not take action without suitable protective clothing.
- Evacuation: Evacuate personnel to safe areas.
- Ventilation: Ensure adequate ventilation of the spill area.
- Containment: Prevent the product from entering drains. Cover the spillage with a suitable absorbent material.
- Cleanup: Sweep up the absorbed material and place it in an appropriate container for disposal.

Disposal:

- All waste material should be held for appropriate disposal as outlined in section 13 of the safety data sheet. While the specific disposal instructions were not detailed in the provided information, standard procedures for chemical waste should be followed in accordance with local, state, and federal regulations.

Experimental Workflow

The following diagram illustrates the standard workflow for handling **NSC624206** in a laboratory setting.



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Caption: Workflow for Safe Handling of **NSC624206**

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References

- 1. NSC 624206 | Ubiquitin-activating Enzyme (E1) Inhibitors: R&D Systems [rndsystems.com]
- 2. apexbt.com [apexbt.com]
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